

# A Technical Guide to the Chemical Properties and Structure of Disodium Glutamate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Disodium glutamate

Cat. No.: B3428490

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

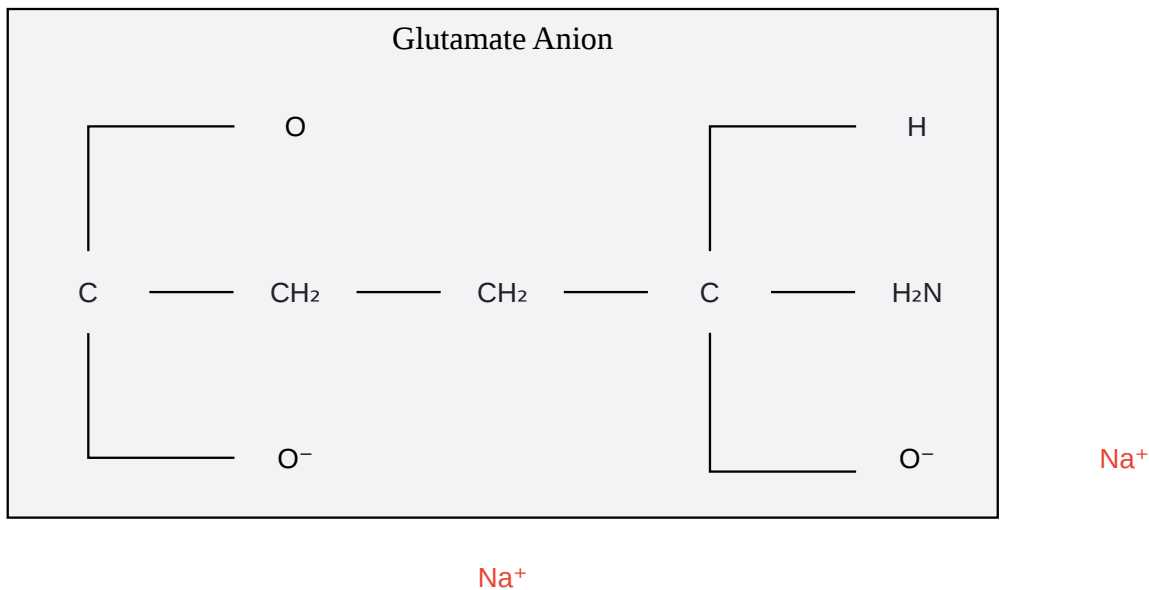
This in-depth technical guide provides a comprehensive overview of the core chemical properties and structural features of **disodium glutamate**. The information is presented to support research, scientific analysis, and professionals in the field of drug development.

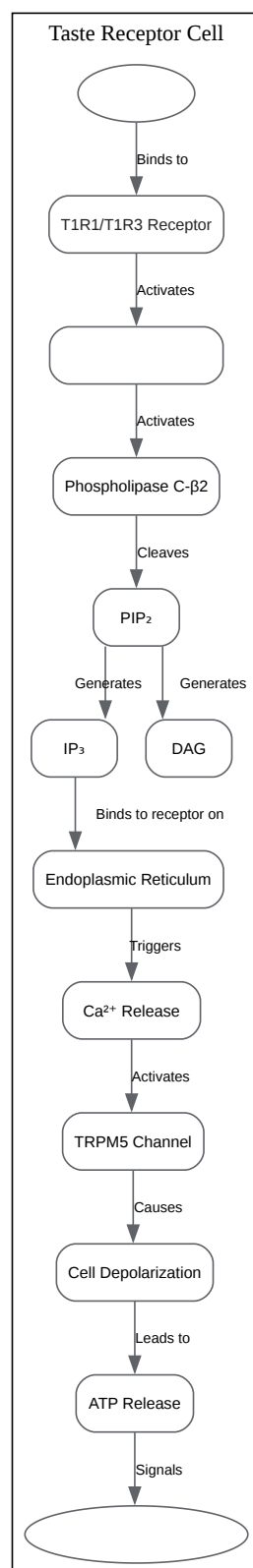
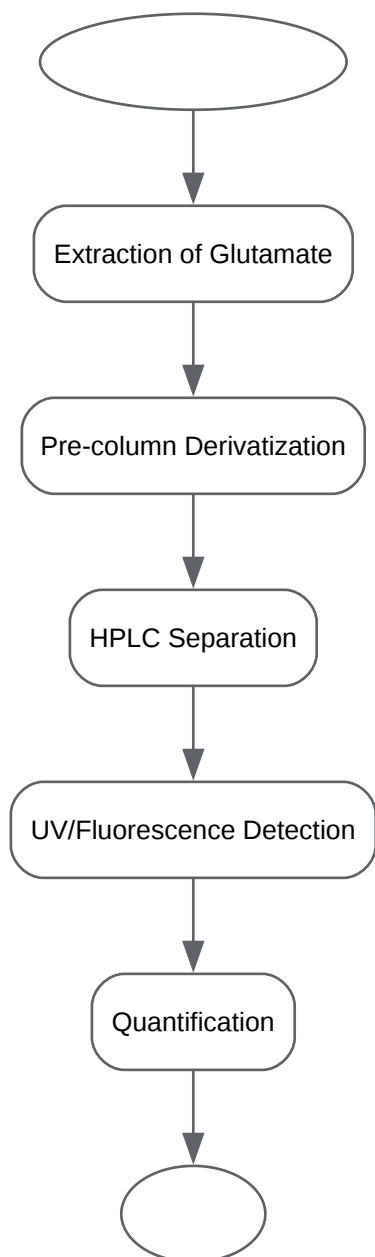
## Chemical Identity and Structure

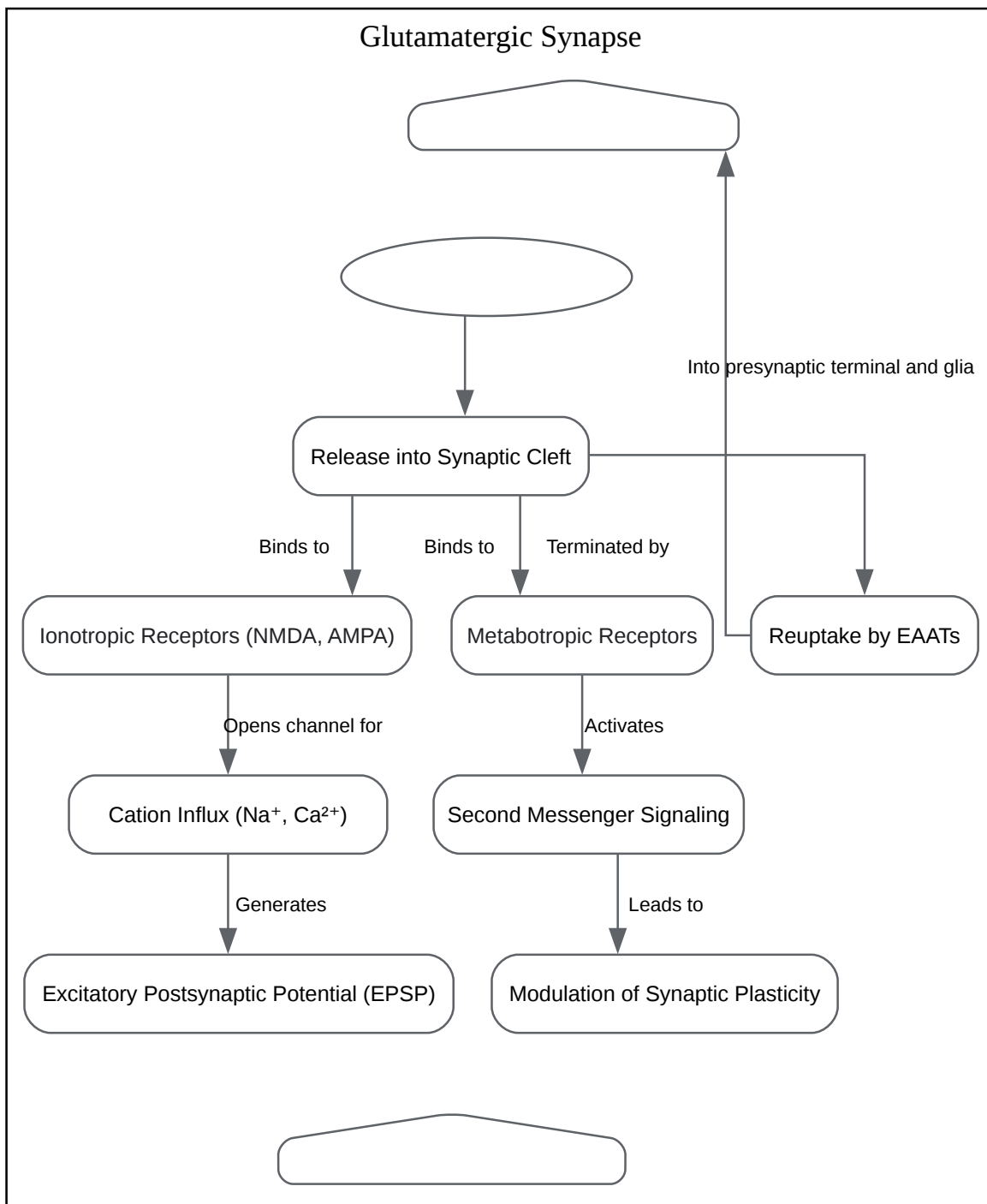
**Disodium glutamate**, systematically named disodium (2S)-2-aminopentanedioate, is the disodium salt of L-glutamic acid, a naturally occurring amino acid.<sup>[1][2]</sup> It is composed of a glutamate anion with two sodium cations.<sup>[3]</sup> The chemical structure of **disodium glutamate** features a central carbon atom bonded to an amino group, a hydrogen atom, and a propanoic acid substituent, with both carboxylic acid groups in their carboxylate form, ionically bonded to sodium ions.

Molecular Formula:  $C_5H_7NNa_2O_4$ <sup>[1][2][3]</sup>

Structure:







[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. uobabylon.edu.iq [uobabylon.edu.iq]
- 2. researchgate.net [researchgate.net]
- 3. bibliotecadigital.ipb.pt [bibliotecadigital.ipb.pt]
- To cite this document: BenchChem. [A Technical Guide to the Chemical Properties and Structure of Disodium Glutamate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3428490#disodium-glutamate-chemical-properties-and-structure]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

